

An In-depth Technical Guide to the Physical Characteristics of Benzyl Benzoate-d5

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Compound of Interest

Compound Name: Benzyl benzoate-d5

Cat. No.: B12400445

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Benzyl benzoate-d5**. It is intended for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their studies. This document summarizes key quantitative data, outlines relevant experimental protocols, and provides a visual representation of a common synthetic workflow.

Core Physical and Chemical Properties

Benzyl benzoate-d5 is the deuterated form of Benzyl benzoate, with five deuterium atoms replacing five hydrogen atoms on the phenyl ring of the benzyl group.[1] While many physical properties are not extensively reported for the deuterated variant, they are expected to be very similar to the non-deuterated (protio) form. The primary difference lies in the molecular weight due to the presence of deuterium.

Below is a summary of the key physical and chemical properties for both Benzyl benzoate and its deuterated analog, **Benzyl benzoate-d5**.

Property	Benzyl Benzoate-d5	Benzyl Benzoate
Molecular Formula	C ₁₄ D ₅ H ₇ O ₂ [1]	C ₁₄ H ₁₂ O ₂ [2][3]
Molecular Weight	217.27 g/mol [1]	212.24 g/mol [2][4]
CAS Number	347840-01-1[1][5]	120-51-4[2][3]
Appearance	Colorless oily liquid or solid flakes depending on temperature.[6][7]	Clear, colorless oily liquid.[6][8]
Odor	Faintly aromatic, sweet-balsamic.[3][7][8]	Faintly aromatic, sweet-balsamic.[3][7][8]
Melting Point	Not explicitly reported; expected to be near 17-21 °C.	17-21 °C (63-70 °F)[3][6][9]
Boiling Point	Not explicitly reported; expected to be near 323-324 °C.	323-324 °C (613-615 °F)[3][6][9]
Density	Not explicitly reported; expected to be near 1.118 g/cm ³ .	1.118 g/cm ³ at 20 °C.[4][6][9]
Refractive Index	Not explicitly reported; expected to be near 1.568-1.571.	1.568 - 1.571 (20 °C/D)[4]

Solubility Profile

The solubility of **Benzyl benzoate-d5** is presumed to be identical to that of Benzyl benzoate. It is characterized by its poor solubility in water and good solubility in most organic solvents.[7][10]

Solvent	Solubility	Temperature
Water	Insoluble (approx. 0.003 g/100 mL)[10]	20 °C[10]
Ethanol	Soluble[7][8][10]	Room Temperature
Ether	Soluble[7][10]	Room Temperature
Chloroform	Soluble[7]	Room Temperature
Glycerin	Insoluble[7]	Room Temperature

Experimental Protocols

While specific experimental protocols for the determination of all physical properties of **Benzyl benzoate-d5** are not readily available, the synthesis of its non-deuterated counterpart is well-documented. The following is a generalized protocol for the synthesis of Benzyl benzoate, which can be adapted for the deuterated form by using the appropriate deuterated starting material (benzyl-d5-alcohol or benzyl-d5-chloride).

Synthesis of Benzyl Benzoate via Esterification

This protocol describes the synthesis of Benzyl benzoate from sodium benzoate and benzyl chloride, a common industrial method.[11][12]

Materials:

- Sodium Benzoate
- Benzyl Chloride (or Benzyl-d5-Chloride for the deuterated product)
- Phase Transfer Catalyst (e.g., a tertiary amine like triethylamine)[12]
- Aqueous solution for washing (e.g., water, sodium bicarbonate solution)
- Organic solvent for extraction (if necessary)
- Drying agent (e.g., anhydrous sodium sulfate)

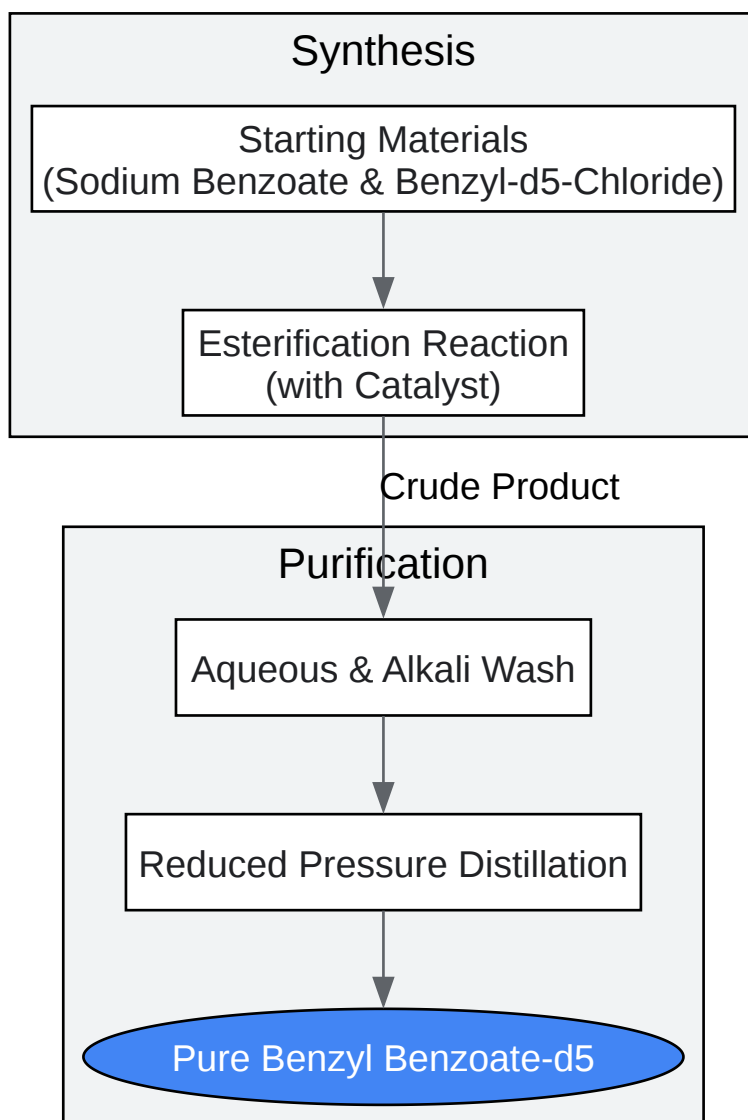
Procedure:

- **Reaction Setup:** A slurry of dry sodium benzoate is prepared in a slight excess of benzyl chloride in a reaction vessel equipped with a stirrer and a condenser.[12]
- **Catalysis:** A small amount of a tertiary amine catalyst is added to the mixture. This lowers the required reaction temperature and time.[12]
- **Heating:** The mixture is heated to approximately 130-140°C with continuous stirring for about one hour.[12]
- **Work-up:**
 - After cooling, the reaction mixture is washed with water to remove inorganic salts.[11]
 - An alkali wash (e.g., with a sodium bicarbonate solution) is performed to neutralize any remaining acidic components.[11]
- **Purification:** The crude ester is purified via distillation under reduced pressure to isolate the high-purity Benzyl benzoate.[11]

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis and purification of Benzyl benzoate.

General Workflow for Benzyl Benzoate Synthesis



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References

- 1. Benzyl-2,3,4,5,6-d5 Benzoate | LGC Standards [lgcstandards.com]
- 2. Benzyl Benzoate (CAS 120-51-4) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. Benzyl benzoate - Wikipedia [en.wikipedia.org]
- 4. 120-51-4 · Benzyl Benzoate · 021-01333 · 025-01331 · 025-01336[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. atamankimya.com [atamankimya.com]
- 7. BENZYL BENZOATE - Ataman Kimya [atamanchemicals.com]
- 8. 2017erp.com [2017erp.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. Benzyl benzoate [sitem.herts.ac.uk]
- 12. The preparation method of benzyl benzoate_Chemicalbook [chemicalbook.com]
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